

An In-depth Technical Guide to the Safety and Handling of Isoxazole Ketones

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Compound of Interest

Compound Name: 1-(Isoxazol-5-yl)ethanone

Cat. No.: B1321689

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, handling precautions, and emergency procedures for isoxazole ketones. The information is intended to ensure the safe use of these compounds in a laboratory setting. Isoxazole derivatives are a significant class of heterocyclic compounds with a wide range of biological activities, making them valuable in drug discovery and development.^{[1][2][3]} However, their safe handling requires a thorough understanding of their potential hazards.

Section 1: Physicochemical and Hazard Data

The following tables summarize the key safety and physical property data for isoxazole, a parent compound for isoxazole ketones. While specific derivatives will have different properties, this data provides a crucial baseline for handling this class of chemicals.

Table 1: Physical and Chemical Properties of Isoxazole

Property	Value	Source
CAS Number	288-14-2	[4] [5]
Molecular Formula	C ₃ H ₃ NO	[4]
Molecular Weight	69.06 g/mol	[4]
Appearance	Light brown clear liquid	[4]
Melting Point	-67.1°C	[4]
Boiling Point	93 - 95°C	[4]
Flash Point	8 - 12°C (closed cup)	[4] [6]
Density	1.078 g/cm ³ at 25°C	[4]

| Water Solubility | 167 g/L |[\[4\]](#) |

Table 2: Hazard Identification and Classification for Isoxazole

Hazard	Classification & Precautionary Statements	Source
GHS Classification	Highly flammable liquid and vapor (H225)	[5]
Signal Word	Danger	[5]
Prevention	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P242: Use only non-sparking tools. P243: Take precautionary measures against static discharge. P280: Wear protective gloves/eye protection/face protection.	[5]

| Response | P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. |[\[5\]](#) |

Table 3: NFPA 704 Ratings for Isoxazole

Category	Rating	Description	Source
Health (Blue)	1	Exposure would cause irritation with only minor residual injury.	[4]
Flammability (Red)	3	Liquids and solids that can be ignited under almost all ambient temperature conditions.	[4]
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.	[4]

| Special (White) | - | No special hazards. |[\[4\]](#) |

Section 2: Toxicology and Reactivity

Toxicological Profile: The toxicological properties of many specific isoxazole ketones have not been fully investigated.[\[7\]](#) However, data on related compounds and the isoxazole moiety suggest several potential hazards. Inhalation of vapors may cause dizziness, suffocation, or a burning sensation in the chest, while aspiration could lead to pulmonary edema.[\[7\]](#) Skin contact may cause irritation and dermatitis.[\[7\]](#) Eye contact can result in irritation, chemical conjunctivitis, and potential corneal damage.[\[7\]](#) Ingestion may lead to gastrointestinal irritation with nausea, vomiting, and diarrhea.[\[7\]](#)

While some isoxazole derivatives have shown low toxicity and good bioactivity at low doses in preclinical studies[\[8\]\[9\]](#), others may cause allergic skin reactions.[\[10\]](#) For instance, one derivative was found to have an LD50 of 350 mg/kg in mice via subcutaneous injection, causing behavioral and metabolic effects.[\[11\]](#) Due to the wide range of biological activities, from anti-inflammatory to anticancer[\[1\]\[3\]\[12\]](#), it should be assumed that these compounds are biologically active and should be handled with care. Some derivatives act by inducing

apoptosis (programmed cell death) in cancer cells, which underscores their potent cellular effects.[12][13]

Reactivity Profile: The isoxazole ring is an aromatic system, which lends it stability for manipulating substituents.[2][3] However, it contains a weak nitrogen-oxygen bond that can be cleaved under certain conditions, particularly with reducing agents or in basic conditions.[2][3] Isoxazole ketones are incompatible with strong oxidizing agents.[6][14] Hazardous polymerization does not typically occur.[6][14] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and nitrogen oxides (NOx).[6]

Section 3: Experimental Protocols for Safe Handling

Adherence to strict protocols is essential when working with isoxazole ketones. The following sections detail the required procedures for safe handling, storage, and emergency response.

Protocol for General Handling and Use

- **Engineering Controls:** All work involving isoxazole ketones should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7][15][16] Use explosion-proof electrical, ventilating, and lighting equipment.[5][6] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[14][17]
- **Personal Protective Equipment (PPE):** The minimum required PPE includes a lab coat, safety goggles or glasses, and appropriate chemical-resistant gloves.[17][18] For procedures with a risk of splashing, a face shield should also be worn.[5][19]
 - **Glove Selection:** Nitrile gloves are a common choice, but glove type should be selected based on the specific solvent and isoxazole ketone being used.[20] Always inspect gloves for tears or punctures before use.[16][21]
- **Safe Handling Practices:**
 - Avoid all contact with skin and eyes.[7][22]
 - Do not inhale vapors, mists, or gas.[4][7]

- Use spark-proof tools and take measures to prevent the buildup of electrostatic charge.[4]
[6][22] Ground and bond containers when transferring material.[6][7]
- Keep compounds away from heat, sparks, open flames, and other ignition sources.[5][7]
- Do not eat, drink, or apply cosmetics in the laboratory.[16]
- Wash hands thoroughly after handling.[7][16]

Protocol for Storage

- Storage Conditions: Store containers in a cool, dry, and well-ventilated area designated as a flammables area.[4][6][7] Some sources recommend refrigerated storage (2-8°C) to maintain product quality.[4][6]
- Container Management: Keep containers tightly closed.[4][5] If a container has been opened, it must be carefully resealed and kept upright to prevent leakage.[4]
- Inert Atmosphere: For sensitive compounds or long-term storage, storing under an inert gas is recommended.[4][6][15]
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents.[6][14]

Protocol for Emergency Response

First Aid Measures:

- General Advice: In case of exposure, consult a physician and show them the Safety Data Sheet (SDS).[4]
- Inhalation: Move the person to fresh air immediately.[4][7] If breathing is difficult or has stopped, provide artificial respiration.[4][7] Seek immediate medical attention.[7]
- Skin Contact: Immediately remove all contaminated clothing.[5] Flush the skin with plenty of soap and water for at least 15 minutes.[7] If irritation persists, consult a physician.[6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7] Remove contact lenses if present and easy to do.[14] Seek immediate medical attention.[7][14]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately. [22]

Spill and Leak Procedures:

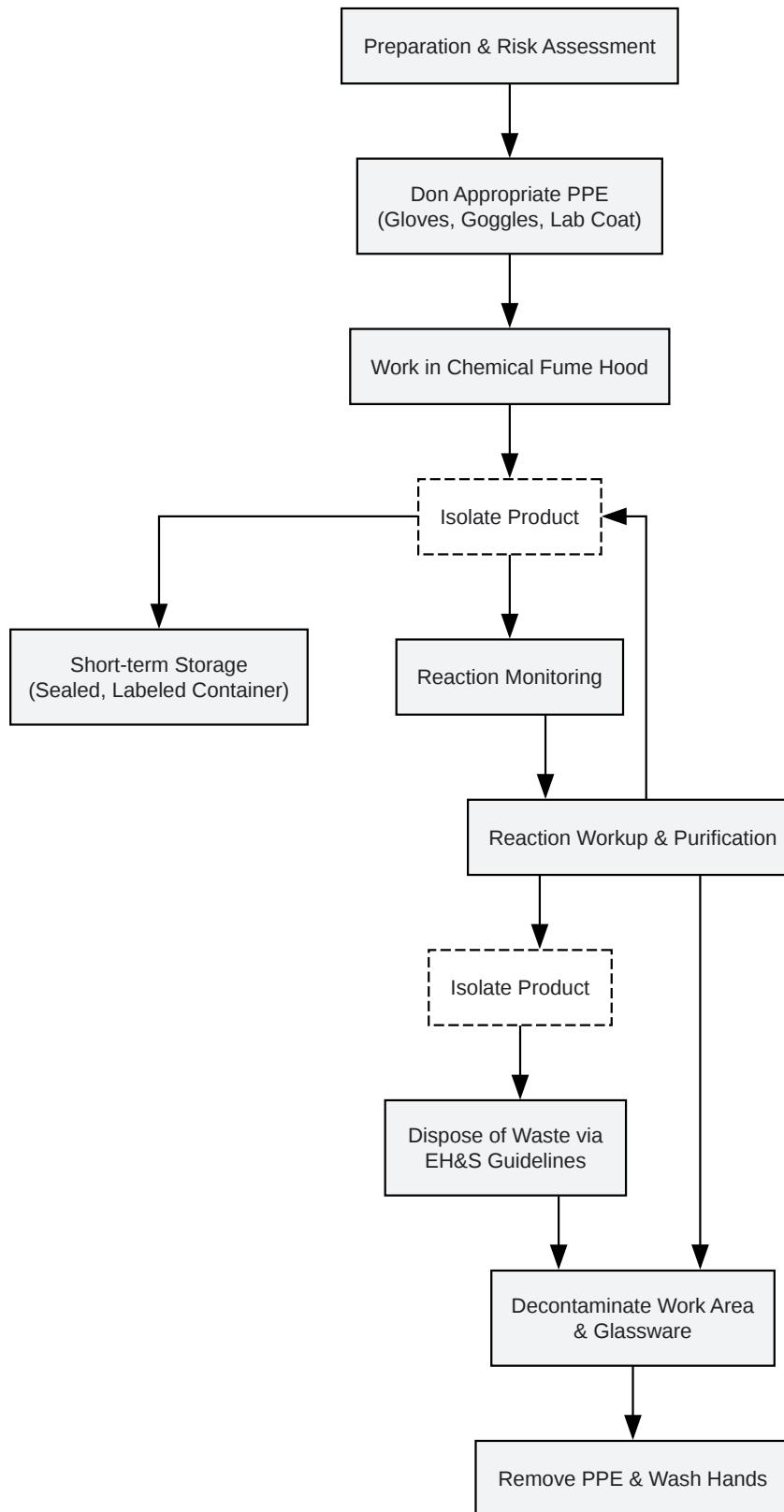
- Evacuation and Ventilation: Ensure adequate ventilation.[4] Remove all sources of ignition. [4][6] Evacuate non-essential personnel from the area.[4]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[4]
- Cleanup: For liquid spills, contain the spillage and then collect it with an electrically protected vacuum cleaner or by wet-brushing.[4] Alternatively, soak up the spill with an inert absorbent material (e.g., sand, vermiculite).[6]
- Disposal: Place the absorbed material into a suitable, closed container for disposal according to local regulations.[6][22]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[4][6]
- Specific Hazards: The compound is highly flammable.[5] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

Section 4: Visualizations

The following diagrams illustrate key workflows and concepts for the safe handling of isoxazole ketones.



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Caption: Experimental workflow for the safe handling of isoxazole ketones.

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